

A Technical Guide to the Solubility of 1-Bromononane-d4 in Organic Solvents

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Compound of Interest

Compound Name: 1-Bromononane-d4

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This technical guide provides a comprehensive overview of the solubility characteristics of **1-Bromononane-d4**, a deuterated isotopologue of 1-bromononane. Understanding the solubility of this compound is crucial for its application in various research and development settings, including its use as an internal standard, in metabolic studies, and in the synthesis of complex molecules. This document outlines the known solubility profile, relevant physicochemical properties, and a general experimental protocol for solubility determination.

Physicochemical Properties

1-Bromononane-d4 shares nearly identical physicochemical properties with its non-deuterated counterpart, 1-bromononane. The primary difference is a slightly higher molecular weight due to the presence of deuterium atoms.^{[1][2][3][4]} Key properties are summarized in the table below.

Property	1-Bromononane-d4 (1,1,2,2-d4)	1-Bromononane	Data Source
Molecular Formula	C ₉ H ₁₅ D ₄ Br	C ₉ H ₁₉ Br	[1] [3] [4]
Molecular Weight	~211.18 g/mol	~207.15 g/mol	[1] [3] [4]
Boiling Point	201 °C (lit.)	201 °C (lit.)	[1] [5]
Density	~1.11 g/mL at 25 °C	~1.084 g/mL at 25 °C	[1] [5]
Flash Point	90.0 °C	90.0 °C	[1] [6]
Appearance	Colorless liquid	Colorless liquid	[5] [7]
Water Solubility	Immiscible	Immiscible	[5] [6] [7] [8]

Solubility Profile of 1-Bromononane-d4

Direct quantitative solubility data for **1-Bromononane-d4** in a wide range of organic solvents is not extensively published. However, based on the known solubility of 1-bromononane and the general principles of haloalkane solubility, a qualitative profile can be established.[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#) Haloalkanes, being non-polar to weakly polar, tend to dissolve well in non-polar organic solvents due to the principle of "like dissolves like".[\[10\]](#)[\[11\]](#)[\[12\]](#) The intermolecular forces (van der Waals forces) in both the haloalkane and the non-polar solvent are of similar strength, allowing for miscibility.[\[10\]](#)[\[12\]](#)

Conversely, their solubility in polar solvents like water is very low.[\[9\]](#)[\[10\]](#)[\[11\]](#) This is because significant energy is required to overcome the strong hydrogen bonds between water molecules, and the new interactions formed between the haloalkane and water are much weaker dipole-dipole or dispersion forces.[\[10\]](#)[\[11\]](#)

The effect of deuteration on solubility in organic solvents is generally considered to be negligible for small molecules.[\[13\]](#)[\[14\]](#) While minor differences can be observed, particularly in aqueous solutions due to differences in hydrogen (or deuterium) bonding, these effects are not typically significant in common organic solvents.[\[14\]](#)

The table below summarizes the expected solubility based on available data for 1-bromononane.

Solvent Class	Specific Solvent Examples	Expected Solubility	Rationale / Citation
Hydrocarbons	Hexanes, Heptane, Toluene	Soluble / Miscible	Non-polar solvent dissolves non-polar solute.[5][7][10][12]
Chlorinated Solvents	Chloroform, Dichloromethane	Soluble / Miscible	Similar polarity and intermolecular forces. [5][7]
Ethers	Diethyl ether, Tetrahydrofuran (THF)	Soluble / Miscible	Generally good solvents for haloalkanes.[10][15]
Polar Aprotic	Acetone, Ethyl Acetate	Likely Soluble	Moderately polar, can dissolve weakly polar compounds.
Alcohols	Methanol, Ethanol	Moderately to Sparingly Soluble	Solubility likely decreases with increasing alcohol polarity.
Polar Protic	Water	Immiscible / Insoluble	Inability to form strong hydrogen bonds.[8][9][11]

Experimental Protocol for Solubility Determination

A precise determination of solubility requires a systematic experimental approach. The following protocol outlines a general method for determining the solubility of a liquid solute like **1-Bromononane-d4** in an organic solvent at a specific temperature.

Objective: To determine the concentration of **1-Bromononane-d4** in a saturated solution of a given organic solvent at a controlled temperature.

Materials:

- **1-Bromononane-d4**

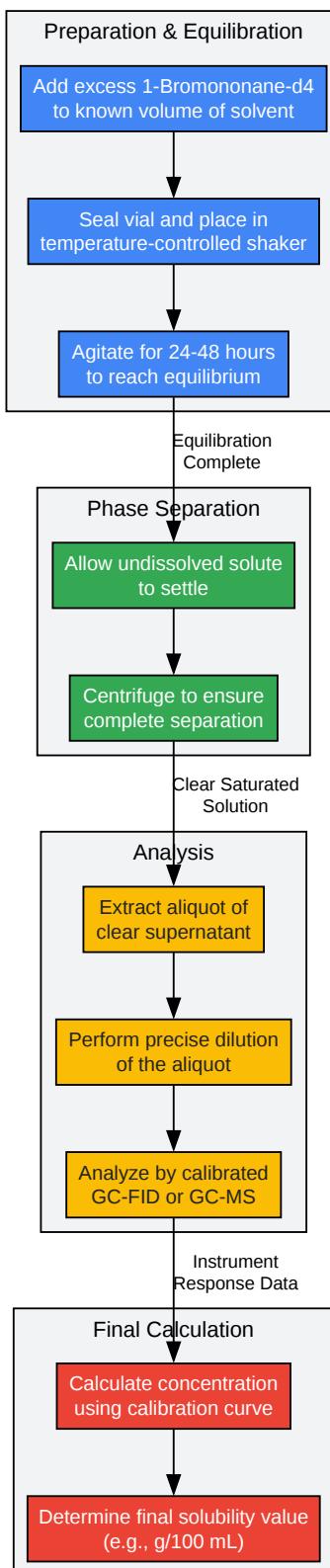
- Selected organic solvent(s) (high purity)
- Analytical balance
- Volumetric flasks and pipettes
- Temperature-controlled shaker or water bath
- Centrifuge
- Gas chromatograph with a flame ionization detector (GC-FID) or mass spectrometer (GC-MS)
- Syringes and vials for sample handling

Methodology:

- Preparation of Supersaturated Solutions:
 - Add an excess amount of **1-Bromononane-d4** to a known volume of the selected organic solvent in a sealed vial. The presence of a distinct second phase (undissolved solute) should be visible.
 - Prepare several such vials for each solvent to ensure reproducibility.
- Equilibration:
 - Place the vials in a temperature-controlled shaker or water bath set to the desired temperature (e.g., 25 °C).
 - Agitate the mixtures for a sufficient period (e.g., 24-48 hours) to ensure that equilibrium is reached and the solvent is fully saturated.
- Phase Separation:
 - After equilibration, allow the vials to stand undisturbed at the controlled temperature for several hours to allow the undissolved **1-Bromononane-d4** to settle.

- To ensure complete separation of the excess solute, centrifuge the vials at a moderate speed.
- Sample Extraction and Dilution:
 - Carefully extract a precise aliquot of the clear, supernatant (the saturated solution) using a calibrated pipette or syringe. Be extremely careful not to disturb the undissolved layer.
 - Dilute the aliquot gravimetrically or volumetrically with a known amount of the pure solvent to bring the concentration into the linear range of the analytical instrument.
- Quantitative Analysis:
 - Analyze the diluted sample using a pre-calibrated GC-FID or GC-MS system.
 - Prepare a series of calibration standards of **1-Bromononane-d4** in the same solvent to create a calibration curve.
 - Determine the concentration of **1-Bromononane-d4** in the diluted sample by comparing its response to the calibration curve.
- Calculation of Solubility:
 - Back-calculate the original concentration in the saturated solution, accounting for the dilution factor.
 - Express the solubility in appropriate units, such as g/100 mL, mg/mL, or mol/L.

Below is a graphical representation of this experimental workflow.

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Caption: Experimental workflow for determining the solubility of **1-Bromononane-d4**.

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